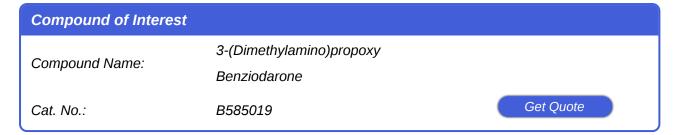


# An In-depth Technical Guide to 3-(Dimethylamino)propoxy Benziodarone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **3-(Dimethylamino)propoxy Benziodarone**, a derivative of the pharmacologically active compound Benziodarone. This document also explores the known mechanisms and signaling pathway interactions of its parent compound, offering valuable insights for researchers in drug development and related scientific fields.

#### **Core Compound Data**

**3-(Dimethylamino)propoxy Benziodarone** is identified as a derivative of Benziodarone and is noted for its application as an internal standard in the High-Performance Liquid Chromatography (HPLC) monitoring of Amiodarone plasma levels.[1] The fundamental molecular and physical data for this compound are summarized below.



Property	Value	Source
Molecular Formula	C22H23I2NO3	[1]
Molecular Weight	603.23 g/mol	[1]
CAS Number	1346604-30-5	[1]
Synonym	A derivative of Benziodarone used as an internal standard in the HPLC monitoring of Amiodarone plasma levels.	[1]

# Pharmacological Profile of the Parent Compound: Benziodarone

While specific pharmacological data for **3-(Dimethylamino)propoxy Benziodarone** is limited, extensive research on its parent compound, Benziodarone, provides a framework for understanding its potential biological activities. Benziodarone is recognized as a vasodilator and has been studied for various therapeutic applications.[2]



Pharmacological Activity	Description	Key Findings
Uricosuric and Uricostatic Agent	Benziodarone promotes the excretion of uric acid, making it effective in managing hyperuricemia, a condition of elevated uric acid in the blood often associated with gout.[3] [4][5][6]	It has been used in the treatment of gout.[3][4] However, it was withdrawn from some markets due to instances of jaundice in patients.[3][4]
Inhibition of Transthyretin Amyloidogenesis	Benziodarone and its analogues have been shown to be potent and selective inhibitors of transthyretin amyloidogenesis, a process implicated in certain types of amyloidosis.[7]	X-ray crystallography reveals that the halogenated hydroxyphenyl ring of Benziodarone binds at the entrance of the thyroxine-binding channel of transthyretin, while the benzofuran ring is situated in the inner channel.[7]
Effect on Thyroid Hormone Metabolism	Benziodarone influences the peripheral metabolism of thyroid hormones, exhibiting an amiodarone-like effect.[8]	It diverts the metabolism of thyroxine (T4) towards reverse triiodothyronine (rT3) rather than the more active triiodothyronine (T3).[8]

## **Signaling Pathway Involvement of Benziodarone**

The primary documented signaling pathway influenced by Benziodarone is the metabolism of thyroid hormones. Its action mimics that of the antiarrhythmic drug Amiodarone, which is structurally related.





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Caption: Benziodarone's Influence on Thyroid Hormone Metabolism.

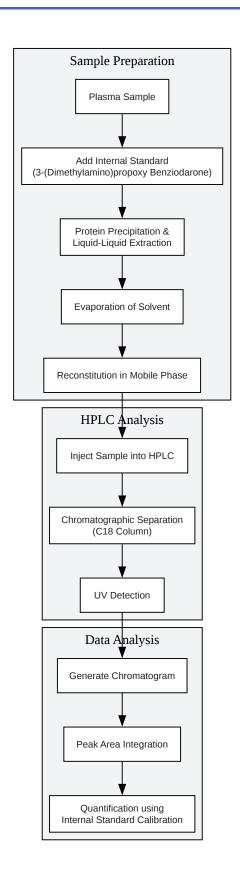
## **Experimental Protocols and Methodologies**

Detailed experimental protocols for the synthesis or specific use of **3- (Dimethylamino)propoxy Benziodarone** are not readily available in the public domain. However, its stated use as an internal standard for HPLC analysis of Amiodarone allows for the outlining of a generalized experimental workflow.

#### **Generalized HPLC Workflow for Amiodarone Analysis**

The following diagram illustrates a typical workflow for the quantification of Amiodarone in plasma samples using an internal standard like **3-(Dimethylamino)propoxy Benziodarone**.





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Caption: Generalized HPLC Workflow for Amiodarone Quantification.



While the specific parameters for an HPLC method using **3-(Dimethylamino)propoxy Benziodarone** as an internal standard are not available, a typical method for Amiodarone analysis would involve a C18 column with a mobile phase consisting of a buffer and an organic solvent mixture, followed by UV detection. The internal standard is crucial for accurate quantification by correcting for variations in sample preparation and injection volume.

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